

The Enigmatic Identity of FTAC6: A Case of Mistaken Identity?

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FTAC6

Cat. No.: B15552173

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A comprehensive review of scientific literature and public databases reveals no evidence of a biological molecule, protein, or signaling pathway referred to as "**FTAC6**." The term does not appear in established biological research, and there are no publications detailing its discovery, function, or involvement in cellular processes. Therefore, a literature review on the "discovery of **FTAC6**" as a biological entity cannot be provided.

However, the designation "**FTAC6**" has been identified as a commercial chemical reagent. This suggests that the query may stem from a misunderstanding of the term's context or a potential typographical error, with a more common biological target possibly being the intended subject of inquiry.

FTAC6: A Chemical Reagent

The only traceable reference to **FTAC6** is as a chemical product, likely a detergent or surfactant, used for laboratory applications.

Table 1: Chemical Properties of **FTAC6** Reagent

Property	Value
IUPAC Name	S-(poly(tris(hydroxymethyl)acrylamidomethane)-(3,3,4,4,5,5,6,6,7,7,8,8,8-tridecafluorooctyl) DPn=6
Molecular Weight	≈1400 g/mol
Physical State	White powder
Solubility	Soluble in water (18.5mM), methanol, and DMSO
Critical Micelle Concentration (CMC)	0.37 mM

Data sourced from publicly available product information.

This compound is a fluorinated polymer, a class of molecules often used in biochemistry to stabilize membrane proteins for structural and functional studies. Its function is purely as a laboratory tool, and it is not a component of any known biological pathway.

A Potential Alternative: The TRAF6 Signaling Pathway

Given the context of the request—targeting researchers and drug development professionals interested in signaling pathways—it is plausible that the intended topic was TRAF6 (TNF Receptor-Associated Factor 6). TRAF6 is a well-documented and critical E3 ubiquitin ligase and adaptor protein that plays a central role in immunology, inflammation, and cancer development, making it a significant target for drug discovery.

TRAF6 mediates signal transduction from a wide range of receptors, including the TNF receptor superfamily and the Toll-like receptor/Interleukin-1 receptor (TLR/IL-1R) family. Its activation triggers downstream signaling cascades that lead to the activation of key transcription factors like NF-κB and AP-1, which regulate immune responses, inflammation, and cell survival.

Due to the absence of information on **FTAC6** as a biological entity, we propose to pivot to a detailed guide on the discovery and function of the TRAF6 signaling pathway, which aligns with

the technical and scientific depth of the original request. This would include:

- Quantitative data on TRAF6 interactions and activity.
- Detailed experimental protocols used to elucidate its function.
- Signaling pathway diagrams and workflows in the requested Graphviz DOT language format.

Should you wish to proceed with a comprehensive review of TRAF6, please confirm, and a full technical guide will be prepared.

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